

Application Notes: Isobutyryl Chloride in the Synthesis of Pharmaceutical Intermediates

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Compound of Interest

Compound Name: *Isobutyryl chloride*

Cat. No.: *B124287*

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Introduction

Isobutyryl chloride (CAS No: 79-30-1), also known as 2-methylpropanoyl chloride, is a highly reactive acylating agent and a crucial building block in organic synthesis.[1][2] Its chemical formula is $(\text{CH}_3)_2\text{CHCOCl}$. [3] Due to its ability to readily introduce the isobutyryl group into various molecules, it serves as a versatile intermediate in the production of a wide range of active pharmaceutical ingredients (APIs) and their precursors.[2][4] This colorless liquid with a pungent odor is particularly valuable in synthesizing esters, amides, and ketones through nucleophilic acyl substitution reactions.[5][6] Its applications span the development of anti-inflammatory drugs, antiviral agents (specifically anti-AIDS drugs), and antihypertensive medications.[1][5] These notes provide detailed protocols and data for researchers, scientists, and drug development professionals utilizing **isobutyryl chloride** in pharmaceutical synthesis.

Data Presentation

Table 1: Physicochemical Properties of Isobutyryl Chloride

Property	Value	References
CAS Number	79-30-1	[1]
Molecular Formula	C ₄ H ₇ ClO	[5]
Molecular Weight	106.55 g/mol	[3][4]
Appearance	Colorless liquid	[3][5]
Density	1.017 g/mL at 25 °C	
Boiling Point	91-93 °C	[3]
Melting Point	-90 °C	[3]
Refractive Index	n ₂₀ /D 1.407	
Flash Point	9 °C	[5]

Table 2: Summary of Reported Yields in Reactions Involving Isobutyryl Chloride

Reaction	Product	Yield (%)	Conditions / Notes	References
Synthesis of Isobutyryl Chloride	Isobutyryl Chloride	90%	From isobutyric acid and thionyl chloride	[2] [7]
Synthesis of Isobutyryl Chloride	Isobutyryl Chloride	99.76%	From isobutyric acid, trichloroacetonitrile, and triphenylphosphine	[8]
Amidation	Isobutyramide	Not specified	Reaction with concentrated aqueous ammonia	[7]
Esterification	Vanillin Isobutyrate	90%	Reaction with vanillin in 1,2-dichloroethane with triethylamine	[9]

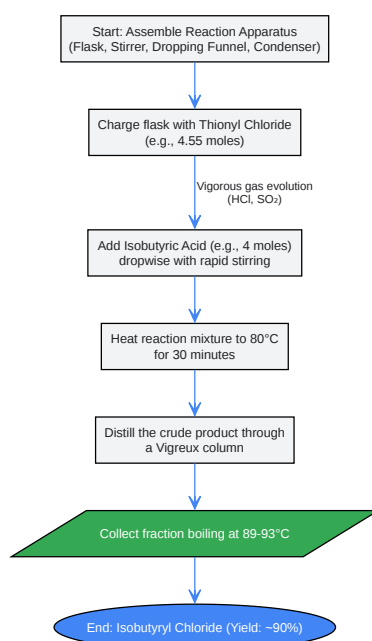
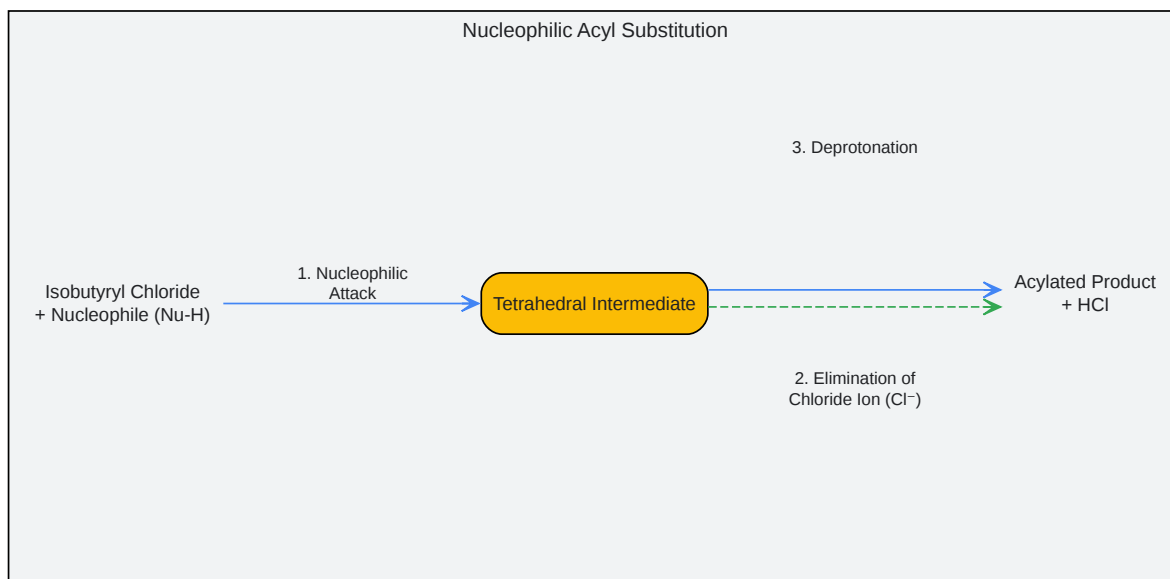
Core Applications and Mechanisms

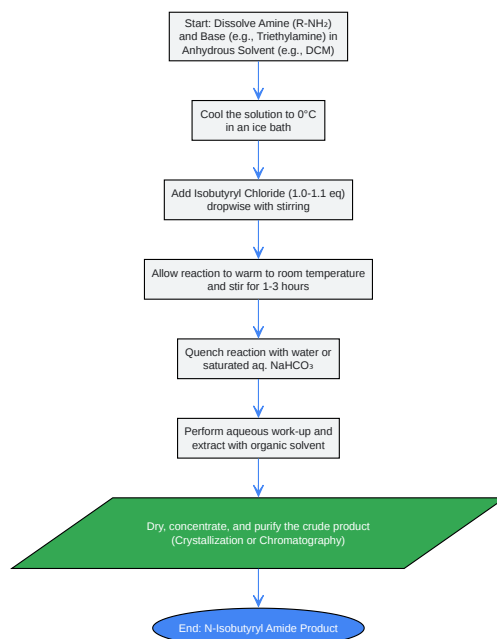
Isobutyryl chloride's high reactivity stems from the electrophilic carbonyl carbon, making it an excellent acylating agent for nucleophiles like amines, alcohols, and aromatic rings.[\[2\]](#)[\[10\]](#)

- **N-Acylation (Amide Synthesis):** The reaction with primary or secondary amines produces N-substituted isobutyramides. This is a fundamental transformation for creating amide linkages present in many pharmaceutical compounds. The reaction is typically rapid and exothermic.[\[11\]](#)
- **O-Acylation (Ester Synthesis):** Alcohols react with **isobutyryl chloride** to form isobutyrate esters, which can be important intermediates or final products. The reaction is often performed under anhydrous conditions, with a base like pyridine to neutralize the HCl byproduct.[\[10\]](#)[\[12\]](#)

- C-Acylation (Friedel-Crafts Acylation): In the presence of a Lewis acid catalyst, **isobutyryl chloride** can acylate aromatic compounds to form aryl isopropyl ketones, a common scaffold in medicinal chemistry.[\[2\]](#)

The general mechanism for these transformations is a nucleophilic acyl substitution, which proceeds through a tetrahedral intermediate.





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